

# An In-Depth Technical Guide to PIM Kinase Inhibition

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: LAS195319

Cat. No.: B15542463

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

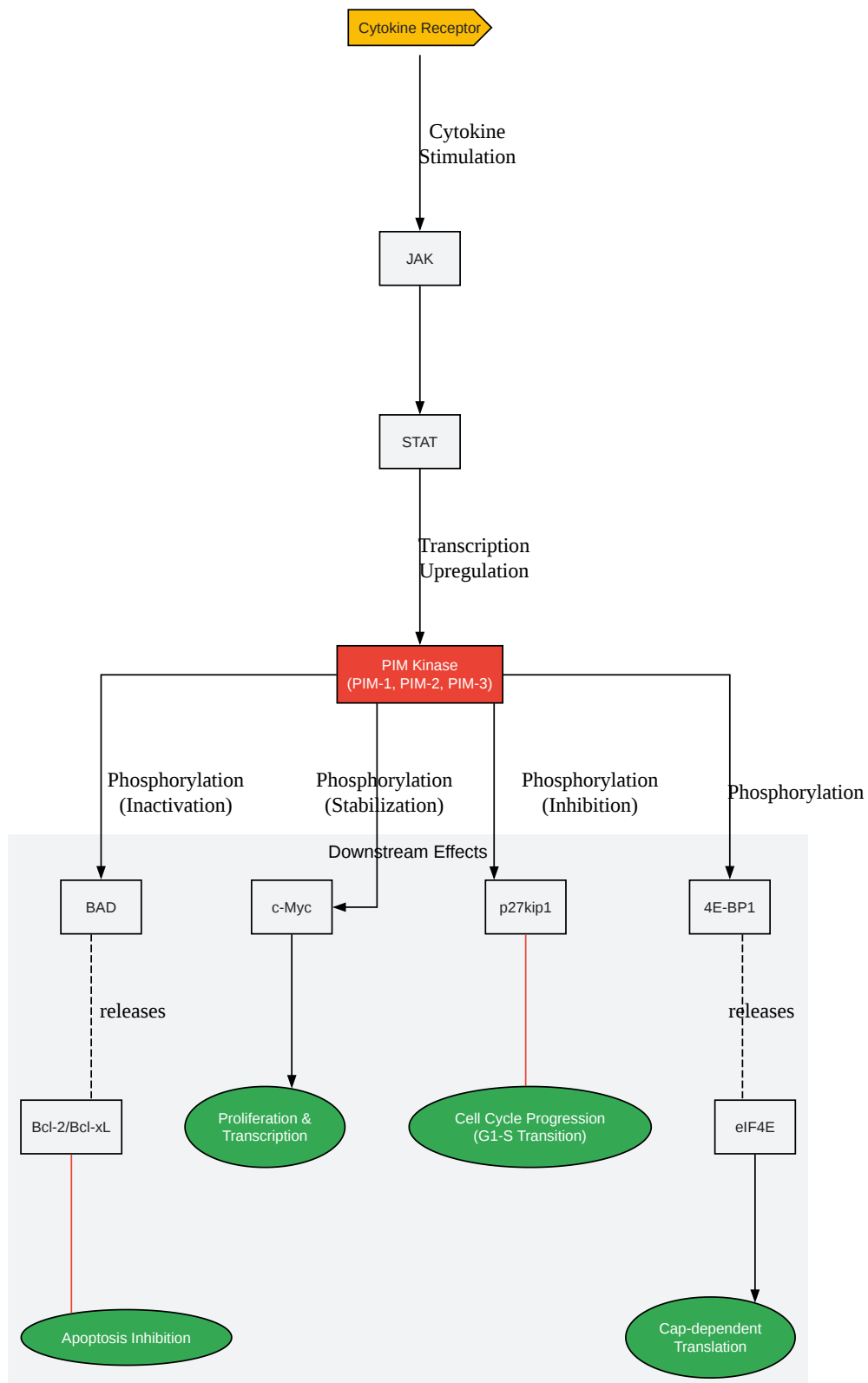
## Introduction to PIM Kinases

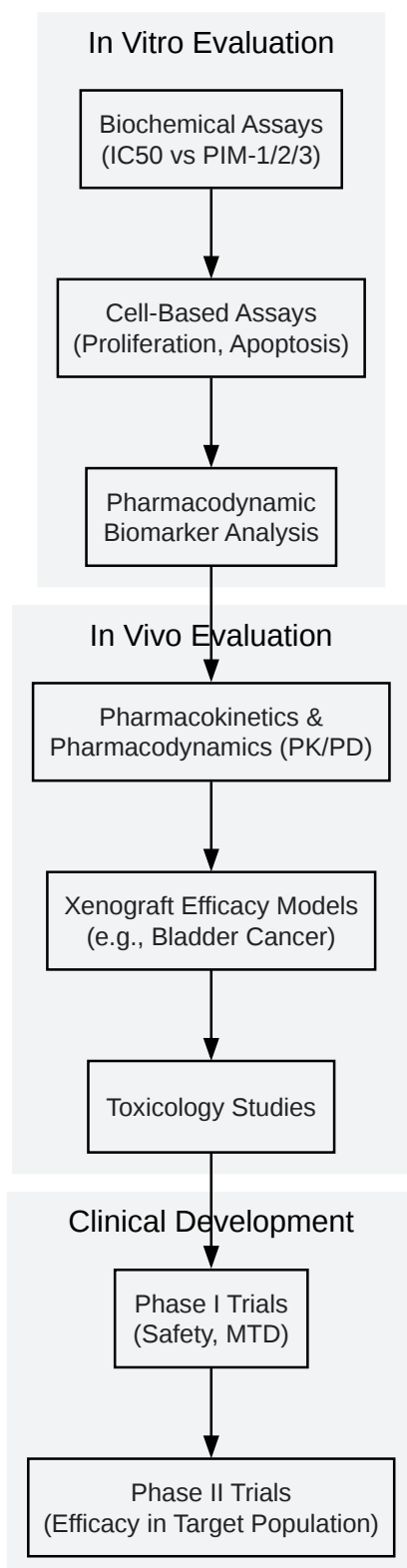
The Proviral Integration site for Moloney murine leukemia virus (PIM) kinases are a family of three highly homologous serine/threonine kinases (PIM-1, PIM-2, and PIM-3) that play a crucial role in regulating cell cycle progression, apoptosis, and cellular metabolism.[1][2] Unlike many other kinases, PIM kinases are constitutively active upon expression and their activity is primarily regulated at the transcriptional and protein stability levels.[3] Their expression is induced by a variety of cytokine and growth factor signaling pathways, most notably the JAK/STAT pathway.[1][4]

Overexpression of PIM kinases is a common feature in a wide range of hematological malignancies and solid tumors, including prostate cancer, acute myeloid leukemia (AML), and multiple myeloma, often correlating with poor prognosis.[2][5][6] This makes the PIM kinase family an attractive target for cancer therapy.[7]

## The PIM Kinase Signaling Pathway

PIM kinases phosphorylate a broad range of downstream substrates, leading to the promotion of cell survival and proliferation. Key signaling pathways influenced by PIM kinases are detailed below.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PIM kinase (and Akt) biology and signaling in tumors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A Small-Molecule Inhibitor of PIM Kinases as a Potential Treatment for Urothelial Carcinomas - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [bocsci.com](https://www.bocsci.com/) [[bocsci.com](https://www.bocsci.com/)]
- 4. [apexbt.com](https://www.apexbt.com/) [[apexbt.com](https://www.apexbt.com/)]
- 5. PIM kinase inhibitors: Structural and pharmacological perspectives - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 7. PIM kinase (and Akt) biology and signaling in tumors. | Cancer Center [[cancercenter.arizona.edu](https://cancercenter.arizona.edu/)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to PIM Kinase Inhibition]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542463/docs#an-in-depth-technical-guide-to-pim-kinase-inhibition>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)